

Neopentyl Iodide: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 1-Iodo-2,2-dimethylpropane

Cat. No.: B098784

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical health and safety information for the handling and use of neopentyl iodide (CAS No. 15501-33-4). The following sections detail the compound's properties, associated hazards, and recommended safety protocols to ensure a safe laboratory environment.

Chemical and Physical Properties

Neopentyl iodide is a flammable liquid and vapor that is colorless to light red in appearance.^[1]
^[2] It is stable under recommended storage conditions but may discolor upon exposure to light.
^[1]^[3]

Property	Value	Source
Synonyms	1-Iodo-2,2-dimethylpropane, 2,2-Dimethyl-1-iodopropane	
CAS Number	15501-33-4	[2]
Molecular Formula	C5H11I	[1]
Molecular Weight	198.05 g/mol	[3]
Appearance	Colorless to light red liquid	[1]
Boiling Point	58-59 °C @ 50 Torr; 70-71 °C @ 100 mm Hg	[2][3]
Melting Point	-85.6 °C (estimate)	[2]
Flash Point	33 °C (91.4 °F) - closed cup	
Density	1.4887 g/cm ³ at 25 °C	[2]
Vapor Pressure	14.2 mmHg at 25°C	[1][2]
Stability	Stable, but may discolor upon exposure to light.	[1][3]

Hazard Identification and Classification

Neopentyl iodide is classified as a flammable liquid and is associated with skin, eye, and respiratory irritation.[1][2]

Hazard Classification	Category
Flammable liquids	Category 3
Skin irritation	Category 2
Eye irritation	Category 2
Specific target organ toxicity – single exposure	Category 3 (Respiratory system)

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Signal Word: Warning[1]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[4]
- Avoid inhalation of vapor or mist.[4]
- Keep away from sources of ignition - No smoking.[4]
- Take measures to prevent the buildup of electrostatic charge.[4]
- Use non-sparking tools.[2]
- Ground and bond container and receiving equipment.[2]
- Handling should be performed in a well-ventilated place.[2]
- Wash hands thoroughly after handling.[2]

Conditions for Safe Storage:

- Store in a cool, well-ventilated place.[1][2]
- Keep container tightly closed.[1][2]
- Store locked up.[1][2]
- Store in a flammables area.[2][3]

- Protect from light.[4]
- Incompatible with strong oxidizing agents.[3]

Exposure Controls and Personal Protection

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Eyewash stations and safety showers should be close to the workstation location.[6]

Personal Protective Equipment (PPE):

PPE Type	Specifications	Source
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield may be necessary.	[4]
Skin Protection	Handle with gloves. Wear impervious clothing, such as a flame-retardant antistatic protective suit.	[4]
Respiratory Protection	Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if a risk assessment indicates this is necessary.	

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.	[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[2][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Dry powder, dry sand.[4]
- Unsuitable Extinguishing Media: Do NOT use a water jet.[4]
- Specific Hazards: Carbon oxides and hydrogen iodide are formed under fire conditions.[4]
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary.
[4] Use water spray to cool unopened containers.[4]

Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas.^[4]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[4]
- **Containment and Cleaning Up:** Contain spillage, and then collect with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local/national regulations.^[4]

Toxicological Information

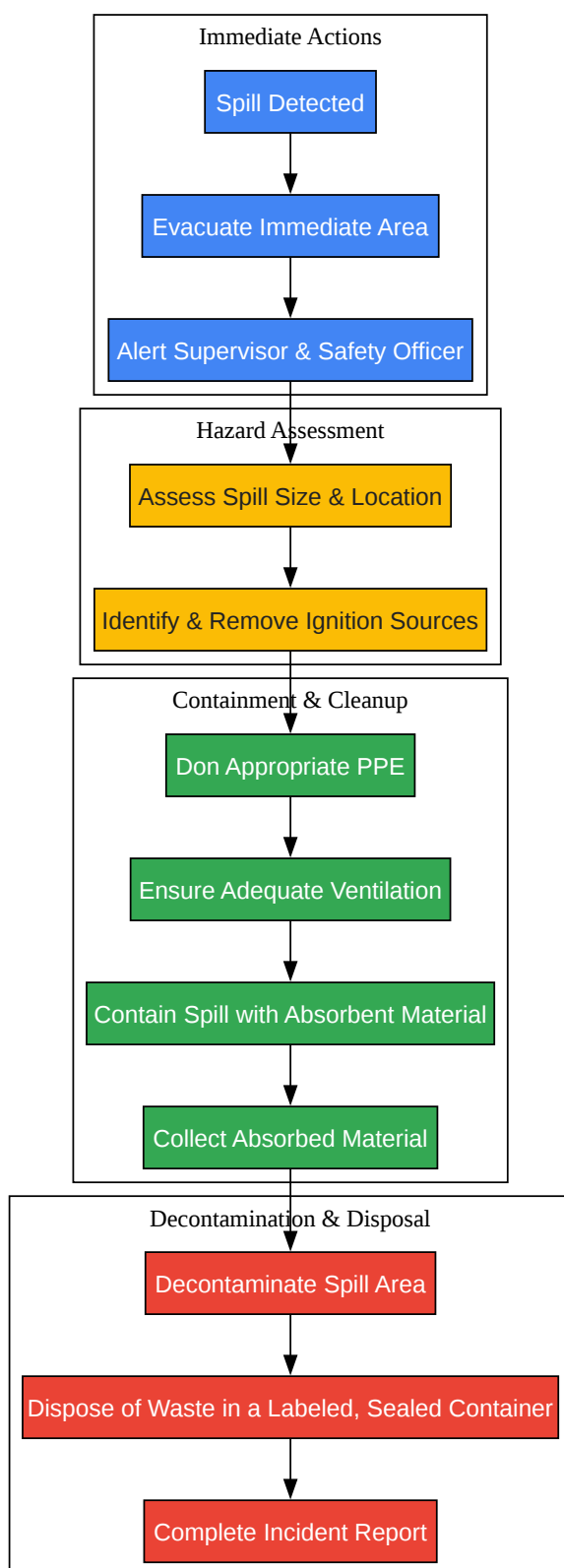
The chemical, physical, and toxicological properties of neopentyl iodide have not been thoroughly investigated.^[4] No quantitative data such as LD50 or LC50 values are available. The primary known toxicological effects are irritation to the skin, eyes, and respiratory system upon exposure.^{[1][4]}

Experimental Protocols

Detailed experimental protocols for toxicological studies of neopentyl iodide are not available in the public domain, as comprehensive toxicological assessments have not been conducted.^[4]

Visualized Workflow: Emergency Spill Response

The following diagram outlines the logical workflow for responding to a neopentyl iodide spill.



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Caption: Workflow for Neopentyl Iodide Spill Response.

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